

Application Note: Solid-Phase Extraction Protocol for 3-Hydroxysebacid Acid

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Compound of Interest

Compound Name: **3-Hydroxysebadic acid**

Cat. No.: **B143112**

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This application note provides a detailed protocol for the solid-phase extraction (SPE) of **3-Hydroxysebadic acid** from biological matrices such as urine or plasma. This protocol is intended for researchers, scientists, and drug development professionals requiring a clean, concentrated sample for downstream analysis by techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).

Introduction

3-Hydroxysebadic acid is a dicarboxylic acid that serves as a metabolite of fatty acid oxidation.^{[1][2][3]} Its quantification in biological fluids is crucial for studying various metabolic disorders. Solid-phase extraction is a widely used sample preparation technique that effectively removes interferences and concentrates the analyte of interest, leading to improved analytical sensitivity and accuracy.^{[4][5]} This protocol outlines a mixed-mode SPE approach, leveraging both reversed-phase and anion exchange interactions for optimal selectivity and recovery of **3-Hydroxysebadic acid**.

Data Presentation

While specific quantitative data for the SPE of **3-Hydroxysebadic acid** is not extensively published, the following table summarizes the expected performance based on typical results for dicarboxylic acids and other organic acids using mixed-mode SPE.

Parameter	Expected Value	Notes
Recovery	> 85%	Recovery can be matrix-dependent. Optimization may be required.
Reproducibility (RSD)	< 10%	Relative Standard Deviation for replicate extractions.
Sample Throughput	High	Amenable to processing multiple samples simultaneously with appropriate hardware. [6]
Solvent Consumption	Low	Compared to traditional liquid-liquid extraction. [5]

Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific sample matrix and analytical instrumentation.

Materials:

- SPE Cartridge: Mixed-mode polymer-based sorbent with both reversed-phase and strong anion exchange (SAX) functionality (e.g., Agilent Bond Elut Plexa PAX, Waters Oasis MAX).
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Ammonium hydroxide
 - Formic acid

- Internal Standard (e.g., a deuterated analog of **3-Hydroxysebacic acid**)

- Equipment:

- SPE vacuum manifold or positive pressure processor
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Autosampler vials

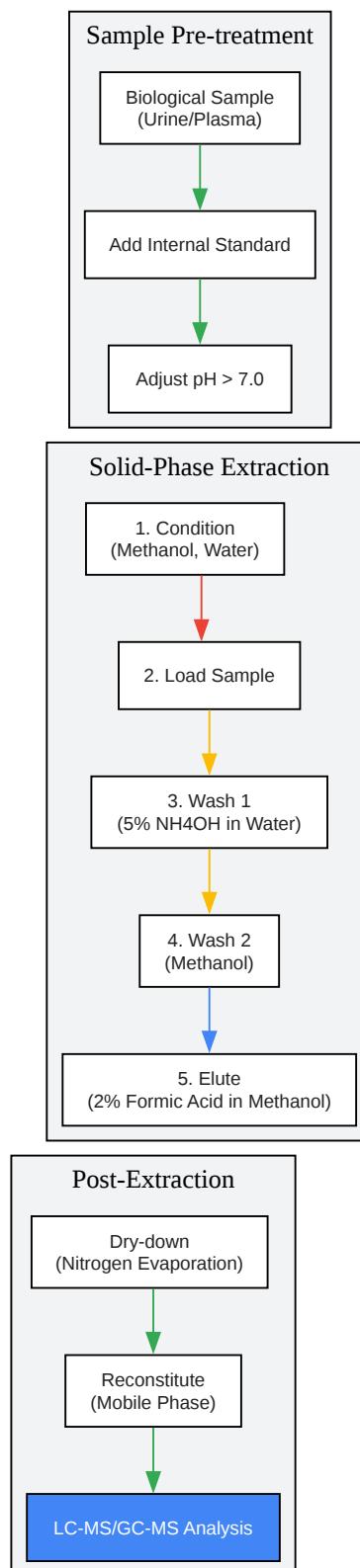
Procedure:

- Sample Pre-treatment:
 - For urine samples, centrifuge at 4000 x g for 10 minutes to remove particulate matter.
 - For plasma/serum samples, perform protein precipitation by adding 3 volumes of ice-cold acetonitrile, vortexing, and centrifuging at 10,000 x g for 10 minutes.
 - Take 1 mL of the supernatant (urine or deproteinized plasma) and add the internal standard.
 - Adjust the sample pH to > 7.0 by adding a small volume of dilute ammonium hydroxide. This ensures the carboxylic acid groups are ionized for anion exchange retention.
- SPE Cartridge Conditioning:
 - Pass 2 mL of methanol through the cartridge.
 - Pass 2 mL of water through the cartridge. Do not allow the sorbent to go dry.
- Sample Loading:
 - Load the pre-treated sample onto the conditioned SPE cartridge at a slow, consistent flow rate (approximately 1-2 mL/min).

- Washing:
 - Wash the cartridge with 2 mL of 5% ammonium hydroxide in water to remove basic and neutral interferences.
 - Wash the cartridge with 2 mL of methanol to remove non-polar interferences.
- Elution:
 - Elute the **3-Hydroxysebacic acid** with 2 mL of 2% formic acid in methanol. The formic acid neutralizes the ionized carboxylic acid groups, disrupting the anion exchange retention.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried residue in 100 µL of the initial mobile phase of the analytical method (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
 - Vortex briefly and transfer to an autosampler vial for analysis.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the solid-phase extraction of **3-Hydroxysebacic acid**.

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References

- 1. 3-Hydroxysebacic - Organic Acids, Comprehensive, Quantitative - Lab Results explained | HealthMatters.io [healthmatters.io]
- 2. Human Metabolome Database: Showing metabocard for 3-Hydroxysebacic acid (HMDB0000350) [hmdb.ca]
- 3. 3-Hydroxysebacic acid | C10H18O5 | CID 3017884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. organamation.com [organamation.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
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